

Technical Guide: Structural Analysis of 2-Aminobenzo[d]oxazole-4-carboxamide

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Compound of Interest

Compound Name: 2-Aminobenzo[d]oxazole-4-carboxamide

CAS No.: 1806379-18-9

Cat. No.: B12873683

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CAS Registry Number: 1806379-18-9 Molecular Formula: $C_8H_7N_3O_2$ Molecular Weight: 177.16 g/mol [\[1\]](#)

Executive Summary & Pharmacological Context

This molecule represents a privileged scaffold in oncology drug discovery.[\[1\]](#) It functions as a bioisostere of nicotinamide, the moiety within NAD⁺ that binds to the catalytic domain of PARP enzymes.[\[1\]](#)

- The "Warhead": The 4-carboxamide group is positioned to form critical hydrogen bonds with the glycine and serine residues (e.g., Gly863, Ser904 in PARP1) in the enzyme's active site.
- The Scaffold: The benzoxazole ring provides a planar, lipophilic core that stacks between tyrosine residues (e.g., Tyr907), while the 2-amino group acts as an auxiliary hydrogen bond donor/acceptor, often existing in a tautomeric equilibrium that modulates binding affinity.[\[1\]](#)

This guide details the structural characterization, synthesis validation, and analytical protocols required to verify the identity and purity of this compound.

Structural Fundamentals & Tautomerism

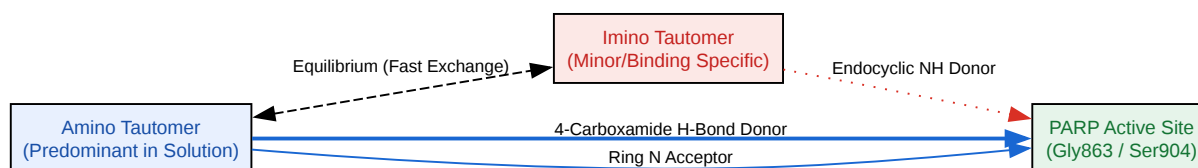
Understanding the electronic distribution of the 2-aminobenzoxazole system is prerequisite to accurate spectral assignment.[1]

Tautomeric Equilibrium

Unlike simple amines, the 2-amino group on the benzoxazole ring participates in a tautomeric equilibrium between the amino (exocyclic amine) and imino (endocyclic NH) forms. While the amino form generally predominates in solution (DMSO/Methanol), the imino form can be stabilized by specific solvent interactions or protein binding pockets.

Visualization of Interactions

The following diagram illustrates the tautomeric forms and the critical hydrogen-bonding vectors utilized in pharmacophore modeling.



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Figure 1: Tautomeric equilibrium and key pharmacophoric interaction vectors.

Synthesis & Impurity Profiling

To analyze the structure effectively, one must understand the genesis of the molecule.[1] The synthesis typically proceeds via the cyclization of substituted anthranilamides.[1]

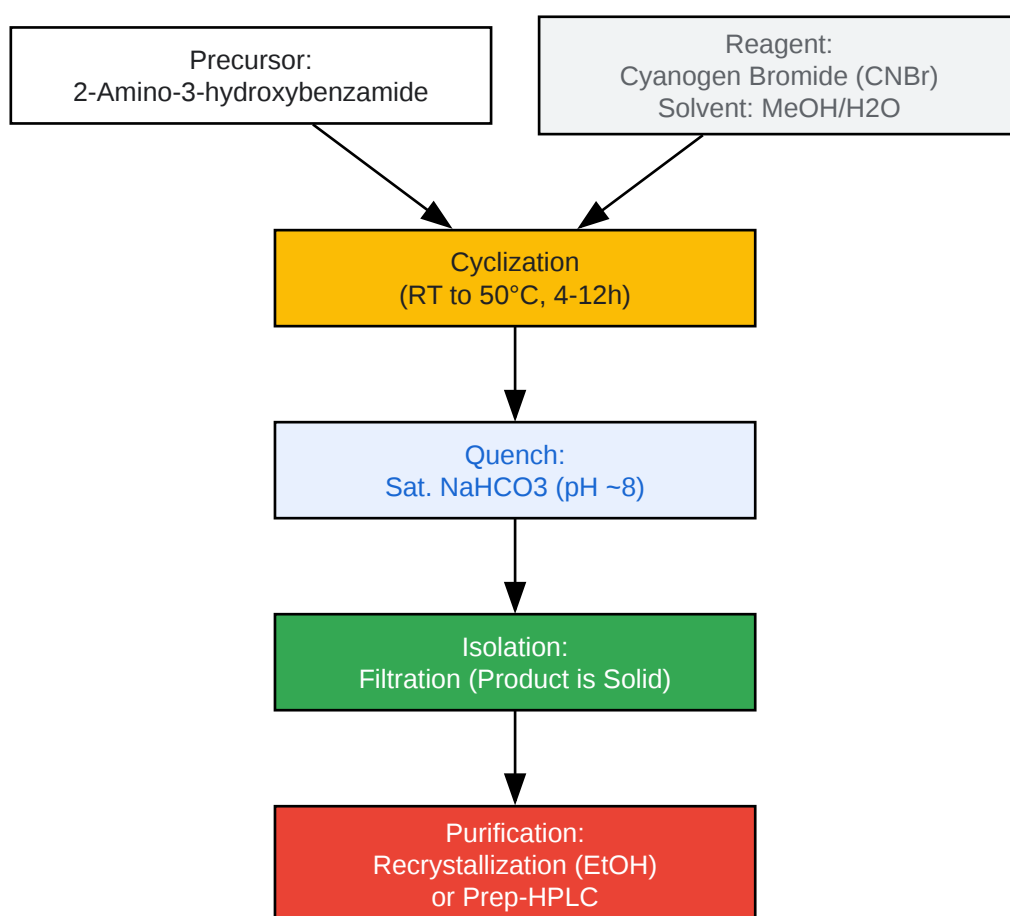
Synthetic Route (Cyanogen Bromide Cyclization)

The most robust route involves the reaction of 2-amino-3-hydroxybenzamide with cyanogen bromide (CNBr). This method is preferred over urea-based cyclizations due to milder conditions and higher regioselectivity.[1]

Critical Impurities:

- Uncyclized Precursor: 2-amino-3-hydroxybenzamide (detectable via LC-MS).[1]
- Hydrolysis Product: 2-aminobenzo[d]oxazole-4-carboxylic acid (formed if the amide hydrolyzes under acidic workup).[1]
- Dimerization: Formation of dibenzoxazoles (rare, but possible at high concentrations).[1]

Workflow Diagram



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Figure 2: Synthetic workflow for **2-Aminobenzo[d]oxazole-4-carboxamide**.

Spectroscopic Characterization Protocols

This section details the expected data and the logic behind signal assignments.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ is required.^[1] The molecule has limited solubility in CDCl₃, and DMSO is necessary to observe the exchangeable amide and amine protons.

H NMR Assignment Logic (400 MHz, DMSO-d₆):

Position	Type	Chemical Shift (δ ppm)	Multiplicity	Interpretation & Causality
4-CONH ₂	Amide	7.60 & 7.85	Broad Singlets (2H)	Diagnostic: Non-equivalent due to restricted rotation around the C-N bond. ^[1] These disappear upon D ₂ O shake.
2-NH ₂	Amine	7.30 - 7.50	Broad Singlet (2H)	The exocyclic amine. ^[1] Chemical shift varies with concentration and temperature due to H-bonding.
H-5	Aromatic	7.65 - 7.75	Doublet (d)	Deshielded by the adjacent electron-withdrawing carbonyl of the carboxamide. ^[1]
H-7	Aromatic	7.20 - 7.30	Doublet (d)	Ortho to the oxazole oxygen. ^[1] Less deshielded than H-5.
H-6	Aromatic	7.10 - 7.20	Triplet (t)	The meta proton, coupling to both H-5 and H-7 ($J \approx 7-8$ Hz).

C NMR Key Signals:

- C-2 (Oxazole): ~162-164 ppm (Deshielded by adjacent N and O).
- C=O (Amide): ~165-168 ppm.
- C-4 (Quaternary): Shifted downfield due to carbonyl attachment.[\[1\]](#)

Mass Spectrometry (LC-MS)

Method: Electrospray Ionization (ESI) in Positive Mode.[\[1\]](#)

- $[M+H]^+$: Observed at 178.06 m/z.[\[1\]](#)
- Fragmentation Pattern:
 - 161 m/z: Loss of NH_3 (Amide group fragmentation).
 - 133 m/z: Loss of $CONH_2$ (Cleavage of the carboxamide).

Infrared Spectroscopy (FT-IR)

- 3400 - 3150 cm^{-1} : Distinct doublets for primary amide ($-CONH_2$) and primary amine ($-NH_2$) stretching vibrations.
- 1660 - 1690 cm^{-1} : Strong Amide I band (C=O stretch).[\[1\]](#)
- 1620 cm^{-1} : C=N stretch of the oxazole ring.

Analytical Quality Control (QC) Protocol

To ensure the material is suitable for biological assays (e.g., IC50 determination), follow this QC checklist.

- HPLC Purity:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m).
 - Mobile Phase: Gradient 5% to 95% Acetonitrile in Water (+0.1% Formic Acid).[\[1\]](#)
 - Detection: UV at 254 nm (aromatic) and 210 nm (amide).[\[1\]](#)

- Requirement: >98% area under the curve (AUC).[1]
- Identity Verification:
 - Run

H NMR.[2][3][4] Confirm the integral ratio of Aromatic Protons (3H) to Exchangeable Protons (4H total: 2 amide + 2 amine).
 - Note: If the integral for exchangeable protons is low, the sample may be wet (proton exchange with H₂O in DMSO).[1] Dry the sample and re-run.
- Residual Solvent:
 - Check for Methanol or Ethanol (recrystallization solvents) in the NMR (MeOH singlet at 3.17 ppm in DMSO).

References

- Synthesis of 2-Aminobenzoxazoles:Potts, K. T., et al. "1,2,4-Triazoles.[1] XII. Derivatives of the s-Triazolo[4,3-a]pyridine Ring System." Journal of Organic Chemistry, 1966. (Foundational chemistry for cyanogen bromide cyclizations).
- PARP Inhibitor Pharmacophores:Menear, K. A., et al. "4-[3-(4-Cyclopropanecarbonylpiperazine-1-carbonyl)-4-fluorobenzyl]-2H-phthalazin-1-one: a novel bioavailable inhibitor of poly(ADP-ribose) polymerase-1." Journal of Medicinal Chemistry, 2008.[Link](#) (Discusses the carboxamide binding mode).
- Benzoxazole Carboxamide Derivatives:BenchChem Technical Data for CAS 1806379-18-9. [1][5] (Specific CAS identification).
- Tautomerism in Heterocycles:Katritzky, A. R., et al. "Tautomerism of Heterocycles." [1] Advances in Heterocyclic Chemistry.

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Sources

- 1. 2-Amino-1,3-oxazole-4-carboxylic acid | C₄H₄N₂O₃ | CID 21955402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis of Various 2-Aminobenzoxazoles: The Study of Cyclization and Smiles Rearrangement - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Discovery of 2-(1-(3-(4-Chloroxyphenyl)-3-oxo- propyl)pyrrolidine-3-yl)-1 H-benzo[d]imidazole-4-carboxamide: A Potent Poly(ADP-ribose) Polymerase (PARP) Inhibitor for Treatment of Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Making sure you're not a bot! [helda.helsinki.fi]
- 5. Bismuth(III)chloride | CAS#:7787-60-2 | Chemsrce [chemsrc.com]
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